

2-Amino-5-fluorobenzaldehyde: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Amino-5-fluorobenzaldehyde

Cat. No.: B139799

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Amino-5-fluorobenzaldehyde**. The information is intended to guide laboratory personnel in the safe use and management of this chemical compound.

Compound Identification and Properties

2-Amino-5-fluorobenzaldehyde is a fluorinated aromatic compound used as a building block in the synthesis of various chemical entities, particularly in medicinal chemistry and drug discovery.

Table 1: Compound Identification

Identifier	Value
CAS Number	146829-56-3[1][2]
Molecular Formula	C ₇ H ₆ FNO[1][2]

| MDL Number | MFCD10696885[1][2] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	139.13 g/mol [1][2][3]
Appearance	Yellow to brown or red solid[1][2]
Boiling Point	259.9 ± 25.0 °C at 760 Torr (Predicted)[1][2]
Density	1.293 ± 0.06 g/cm ³ at 20°C (Predicted)[1][2][3]
Flash Point	111 °C[3]
Refractive Index	1.609 (Predicted)[1][2][3]

| Solubility | No data available. |

Hazard Identification and Classification

2-Amino-5-fluorobenzaldehyde is classified as a hazardous substance. All personnel must be aware of its potential risks before handling. The GHS classification provides a standardized summary of these hazards.

Signal Word:Warning[1][2]

Table 3: GHS Hazard and Precautionary Statements

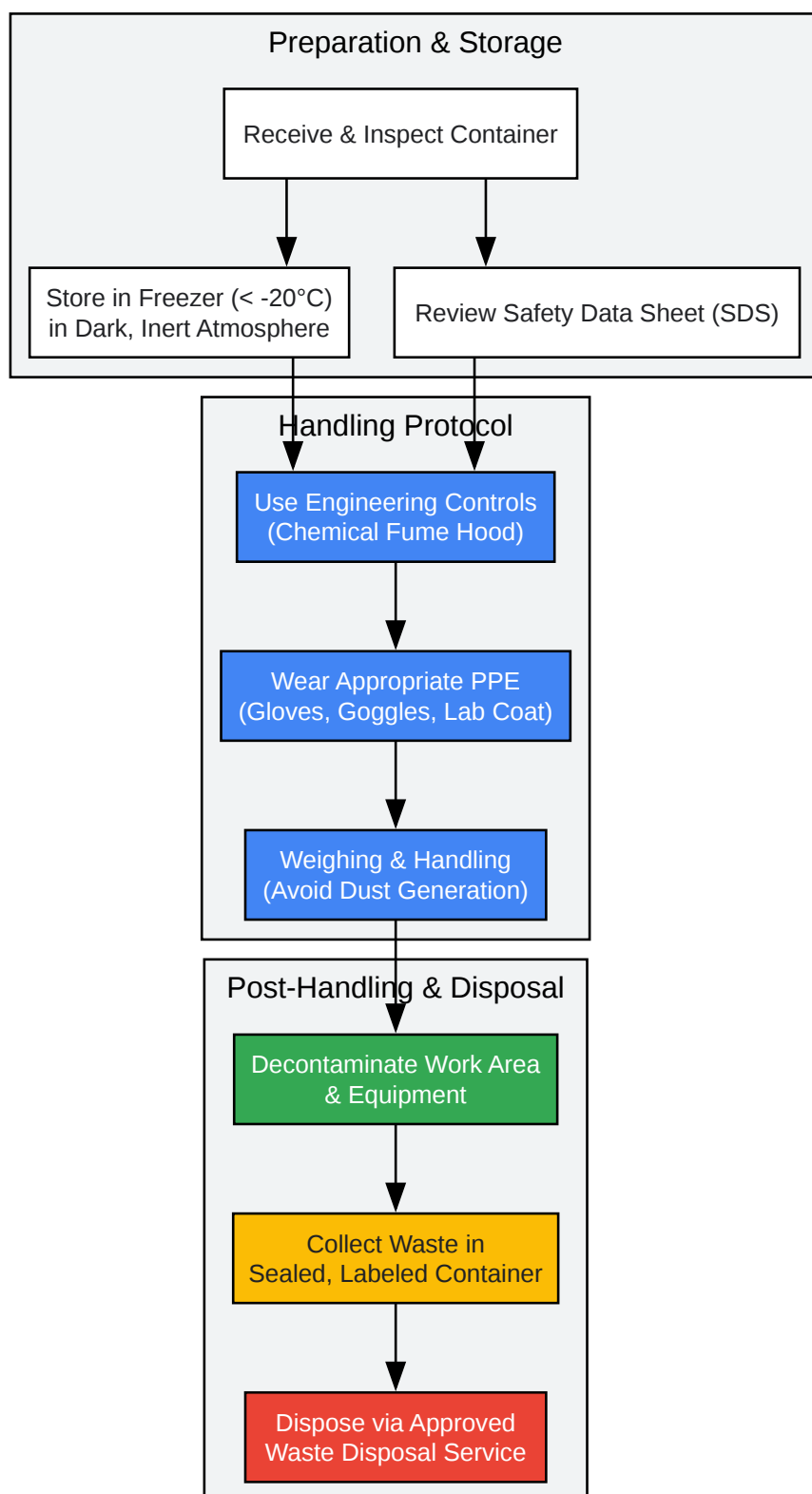
Code	Statement
Hazard Statements	
H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.[1][2]
H315	Causes skin irritation.[1][2][4]
H319	Causes serious eye irritation.[1][2][4]
H335	May cause respiratory irritation.[1][2][4]
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
P264	Wash skin thoroughly after handling.[1][4]
P271	Use only outdoors or in a well-ventilated area.[1][4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
P312	Call a POISON CENTER or doctor if you feel unwell.[1][4]
P332+P313	If skin irritation occurs: Get medical advice/attention.[1][4]
P337+P313	If eye irritation persists: Get medical advice/attention.[4]

Code	Statement
P362	Take off contaminated clothing and wash before reuse. [1] [4]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [4]
P405	Store locked up. [1] [4]

| P501 | Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)[\[4\]](#) |

Safe Handling and Storage Workflow

Proper handling and storage are critical to minimize exposure and ensure laboratory safety. The following workflow outlines the key stages for managing **2-Amino-5-fluorobenzaldehyde** from receipt to disposal.



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Caption: Workflow for the safe handling of **2-Amino-5-fluorobenzaldehyde**.

Experimental Protocols and Procedures

4.1. Handling

- Engineering Controls: Always handle **2-Amino-5-fluorobenzaldehyde** inside a certified chemical fume hood to minimize inhalation risk.^{[4][5]} Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[5][6]}
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or glasses that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.^{[7][8]}
 - Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin contact. ^{[4][7][9]} Contaminated clothing should be removed immediately and washed before reuse. ^{[4][7]}
 - Respiratory Protection: Under normal use with adequate ventilation (i.e., in a fume hood), respiratory protection may not be required. For large spills or in situations where exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[5][7]}
- General Hygiene: Avoid contact with skin, eyes, and clothing.^[4] Do not breathe dust. Wash hands thoroughly after handling the material.^{[4][6]} Do not eat, drink, or smoke in areas where the chemical is handled.^{[5][6]}

4.2. Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[4][7]} For long-term stability, store in a freezer at temperatures below -20°C, under an inert atmosphere, and protected from light.^{[1][2]}
- Incompatibilities: Keep away from strong oxidizing agents.^{[6][10]}

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Table 4: First Aid Measures

Exposure Route	Protocol
Inhalation	Move the person to fresh air.[4] If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration.[4][6] Seek immediate medical attention.[11]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[4][7] If skin irritation occurs or persists, get medical advice/attention.[4][7]
Eye Contact	Immediately flush eyes with large amounts of running water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [4][11] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[4]

| Ingestion | Do NOT induce vomiting.[4] Rinse mouth thoroughly with water.[4][6] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[6] |

Fire and Accidental Release Measures

6.1. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish a fire.[6][10][12] Water spray can be used to cool closed containers.[6]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated through thermal decomposition or combustion.[4] These may include carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen fluoride.[7][10]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

6.2. Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE) as described in Section 4.1. Ensure adequate ventilation.[4]
- Containment and Cleanup: Avoid generating dust. Carefully sweep up, vacuum, or absorb the spilled solid with an inert material (e.g., sand, silica gel).[4][6] Place the material into a suitable, labeled container for disposal.[4][7]
- Environmental Precautions: Do not let the product enter drains, soil, or other waterways.[4][6]

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